

Personal protective equipment for handling Vimseltinib

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vimseltinib

Cat. No.: B1652902

[Get Quote](#)

Essential Safety and Handling Guide for Vimseltinib

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Vimseltinib** (also known as DCC-3014), a potent inhibitor of colony-stimulating factor 1 receptor (CSF1R)[1][2]. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Vimseltinib has been identified as a substance that can cause skin and serious eye irritation[3]. It may also be harmful if swallowed[4]. Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure.

Recommended Personal Protective Equipment Summary

Activity	Required PPE
Handling Solid Compound	Safety goggles with side-shields, protective gloves (e.g., nitrile), impervious lab coat, and a suitable respirator.
Preparing Solutions	Safety goggles with side-shields, protective gloves, impervious lab coat, and work within a certified chemical fume hood or other ventilated enclosure.
Administering to Animals	Safety goggles with side-shields, protective gloves, and a lab coat.
Cleaning and Decontamination	Protective gloves, impervious lab coat, and safety goggles.

Note: This table provides general guidance. A site-specific risk assessment should be conducted to determine the specific PPE requirements for your experimental protocols.

Operational and Disposal Plans: A Step-by-Step Guide

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **Vimseltinib** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition^[4]. Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent^{[2][4]}.

2. Handling the Solid Compound:

- Engineering Controls: All manipulations of powdered **Vimseltinib** that could generate dust must be conducted in a certified chemical fume hood, a glove box, or a similar contained ventilation enclosure.

- Personal Protective Equipment: Wear safety goggles with side-shields, protective gloves, and an impervious lab coat. A suitable respirator should also be used[3][4].
- Procedure:
 - Ensure the work area within the fume hood is clean and uncluttered.
 - Carefully open the container.
 - Weigh the desired amount of **Vimseltinib** using a tared weigh boat.
 - Clean any spills immediately using appropriate procedures (see Section 5).
 - Securely close the container after use.

3. Preparation of Solutions:

- Engineering Controls: All solution preparations should be performed in a chemical fume hood.
- Personal Protective Equipment: Wear safety goggles with side-shields, protective gloves, and an impervious lab coat[3][4].
- Procedure:
 - Add the desired solvent to the vessel containing the weighed **Vimseltinib**.
 - Ensure complete dissolution.
 - Clearly label the container with the compound name, concentration, solvent, and date of preparation.

4. First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water for several minutes, removing contact lenses if present and easy to do so. Seek prompt medical attention[3][4].

- Skin Contact: Rinse the affected skin thoroughly with plenty of soap and water. Remove contaminated clothing and shoes and seek medical advice[3].
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and consult a doctor[3].
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately[3][4].

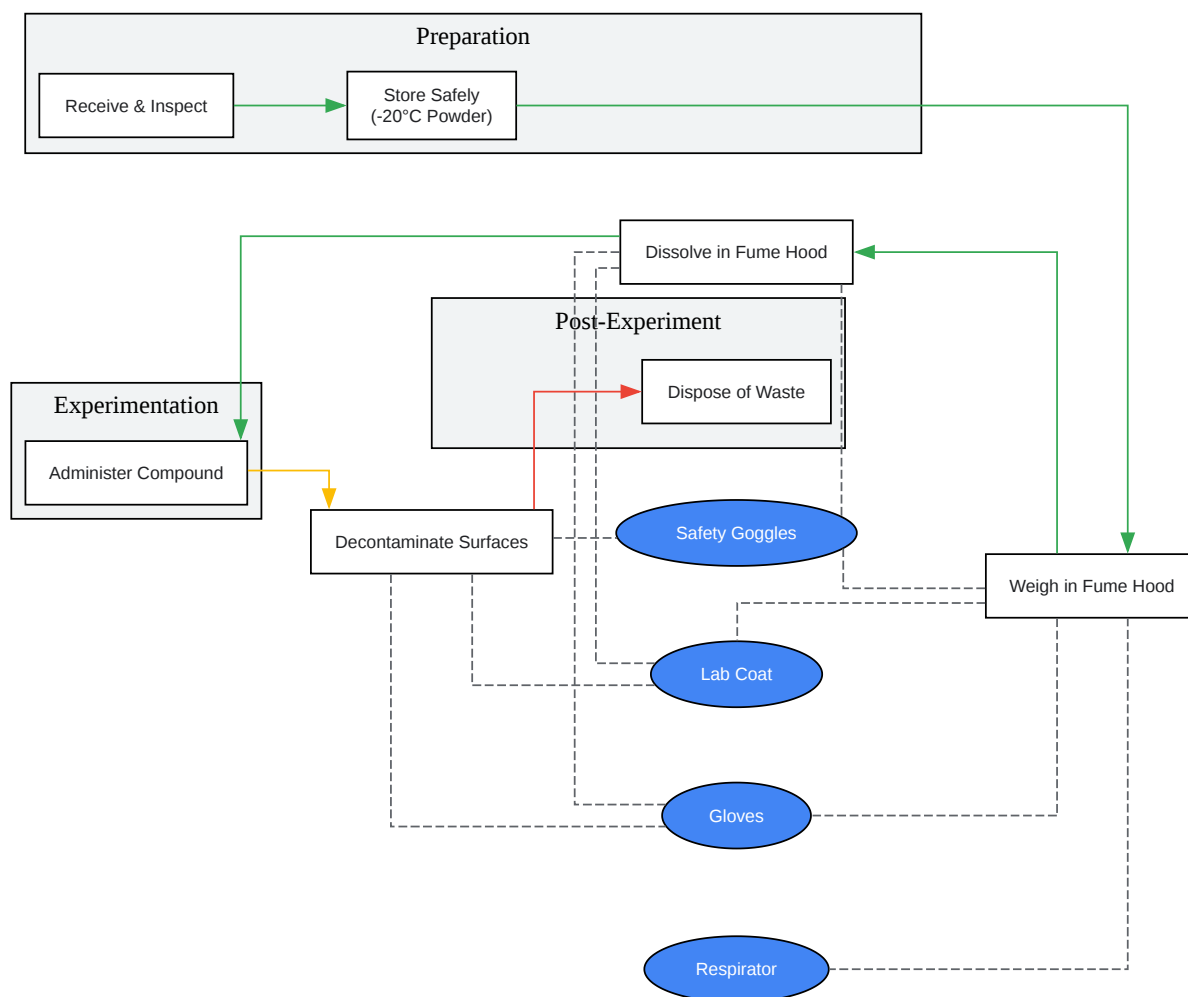
5. Accidental Release and Decontamination:

- Spill Response: In case of a spill, evacuate personnel from the immediate area. Use full personal protective equipment to clean the spill[3].
- Containment and Cleaning: Absorb liquid spills with an inert material (e.g., diatomite, universal binders). For solid spills, carefully pick up the material to avoid generating dust[3][5].
- Decontamination: Decontaminate the affected surfaces and equipment by scrubbing with alcohol[3].
- Waste Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations[4].

6. Disposal Plan:

- Waste Classification: All waste containing **Vimseltinib**, including empty containers, contaminated PPE, and experimental materials, should be treated as hazardous chemical waste.
- Disposal Procedure:
 - Collect all **Vimseltinib** waste in clearly labeled, sealed containers.
 - Do not dispose of **Vimseltinib** down the drain or in the regular trash.
 - Arrange for disposal through an approved hazardous waste disposal facility[4].

Visual Workflow for Safe Handling of Vimseltinib



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Vimseltinib** from receipt to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. DCC-3014(Vimseltinib)|1628606-05-2|MSDS [dcchemicals.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Vimseltinib]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1652902#personal-protective-equipment-for-handling-vimseltinib]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com